

ChemR23-IN-3: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ChemR23-IN-3

Cat. No.: B10827955

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **ChemR23-IN-3**, a potent and selective inhibitor of the chemerin receptor 23 (ChemR23), also known as chemokine-like receptor 1 (CMKLR1). This document outlines its chemical structure, physicochemical properties, and biological activity, supported by detailed experimental protocols and visualizations of its associated signaling pathways and experimental workflows.

Core Compound Properties

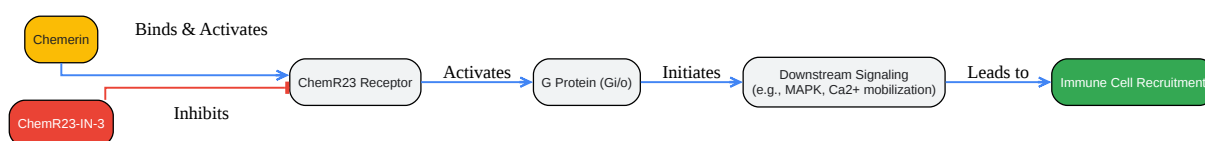
ChemR23-IN-3 is a thiazole-based small molecule antagonist of the ChemR23 receptor. Its discovery and characterization have positioned it as a valuable tool for investigating the physiological and pathological roles of the chemerin/ChemR23 signaling axis.

Property	Value
Chemical Formula	C31H33N5O5S2
Molecular Weight	619.75 g/mol
CAS Number	3032433-98-7
Biological Activity	Potent ChemR23 inhibitor with an IC80 of 12 nM
Physical State	Solid

Biological Context and Signaling Pathway

ChemR23 is a G protein-coupled receptor (GPCR) that plays a significant role in immunity and inflammation. It is activated by the endogenous ligand chemerin, a chemoattractant for various immune cells, including macrophages, dendritic cells, and natural killer cells. The binding of chemerin to ChemR23 initiates a cascade of intracellular signaling events. **ChemR23-IN-3** acts by competitively inhibiting this interaction.

The activation of ChemR23 by its ligand, chemerin, triggers a signaling cascade characteristic of G protein-coupled receptors. This process begins with the binding of chemerin, which induces a conformational change in the receptor. This change facilitates the coupling and activation of intracellular heterotrimeric G proteins, typically of the Gi/o family. The activated G protein then dissociates into its α and $\beta\gamma$ subunits, which in turn modulate the activity of downstream effector enzymes and ion channels. This signaling cascade ultimately leads to the recruitment of immune cells to sites of inflammation.



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ChemR23 Signaling Pathway Inhibition

Experimental Protocols

The following sections detail the methodologies employed in the characterization of **ChemR23-IN-3**.

In Vitro ChemR23 Inhibition Assay

This protocol outlines the determination of the inhibitory activity of **ChemR23-IN-3** on its target receptor.

Objective: To quantify the in vitro potency of **ChemR23-IN-3** in inhibiting the binding of chemerin to the ChemR23 receptor.

Materials:

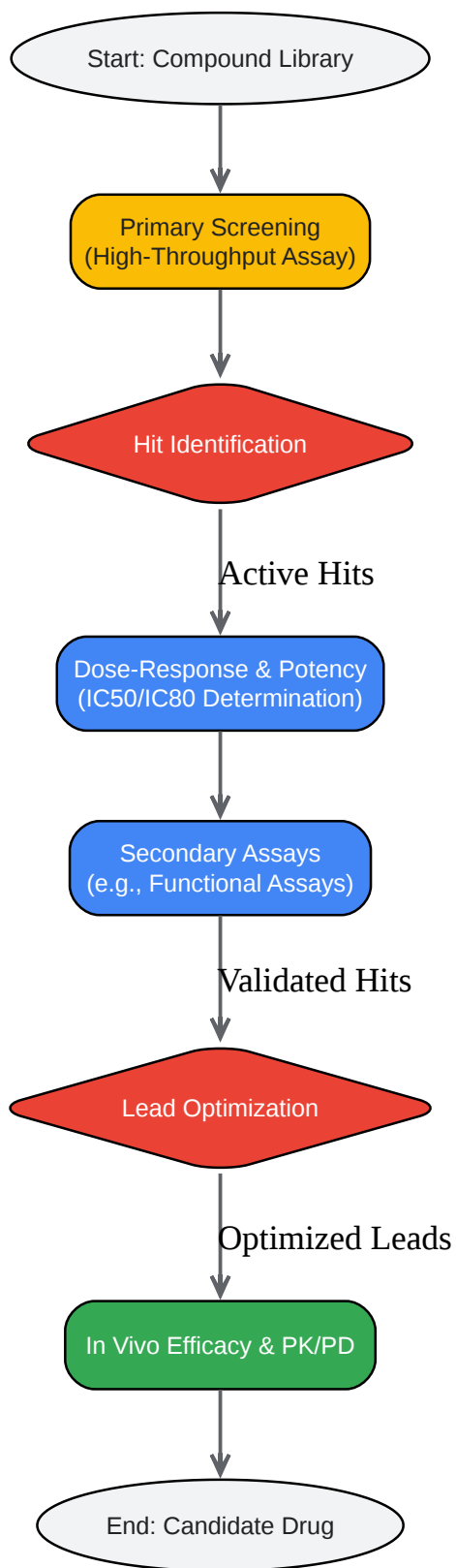
- ChemR23-expressing cell line (e.g., CHO-K1 or HEK293)
- **ChemR23-IN-3**
- Recombinant human chemerin
- Assay buffer (e.g., HBSS with 0.1% BSA)
- Detection reagents (e.g., fluorescently labeled antibody or ligand)
- 96-well microplates
- Plate reader

Procedure:

- Cell Preparation: Culture ChemR23-expressing cells to optimal confluency and harvest.
- Compound Dilution: Prepare a serial dilution of **ChemR23-IN-3** in the assay buffer.
- Assay Setup: Add the diluted compound, a fixed concentration of chemerin, and the cell suspension to the microplate wells.
- Incubation: Incubate the plate at room temperature for a specified period (e.g., 1-2 hours) to allow binding to reach equilibrium.
- Detection: Add the detection reagent and measure the signal using a plate reader.
- Data Analysis: Calculate the percent inhibition for each concentration of **ChemR23-IN-3** and determine the IC50/IC80 value by fitting the data to a dose-response curve.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the screening and validation of a novel ChemR23 inhibitor like **ChemR23-IN-3**.



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ChemR23 Inhibitor Discovery Workflow

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com